

# An In-depth Technical Guide to the Material Safety of 2,2-Dimethylheptane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **2,2- Dimethylheptane** (CAS No. 1071-26-7), a saturated aliphatic hydrocarbon. The information is compiled to meet the needs of professionals in research and development who require detailed safety information for handling, storage, and in case of accidental exposure.

**Summary of Material Identification** 

Identifier	Value
Chemical Name	2,2-Dimethylheptane
Synonyms	Heptane, 2,2-dimethyl-
CAS Number	1071-26-7[1][2]
Molecular Formula	C9H20[1][3]
Molecular Weight	128.26 g/mol [1][3]
IUPAC Name	2,2-dimethylheptane[1]

# **Physical and Chemical Properties**

The following table summarizes the key physical and chemical properties of **2,2- Dimethylheptane**.



Property	Value
Appearance	Colorless to pale yellow clear liquid
Boiling Point	132.0 ± 7.0 °C at 760 mmHg[3]
Flash Point	24.4 ± 11.7 °C[3]
Density	0.7 ± 0.1 g/cm <sup>3</sup> [3]
Vapor Pressure	11.1 ± 0.1 mmHg at 25°C[3]
logP (Octanol/Water Partition Coefficient)	5.17[3]
Refractive Index	1.408[3]
Solubility	Soluble in water, 2.898 mg/L @ 25 °C (estimated)[4]

#### **Hazard Identification and Classification**

**2,2-Dimethylheptane** is a flammable liquid and vapor.[5] Inhalation may cause drowsiness or dizziness, and it may be fatal if swallowed and enters the airways.[5]

#### **GHS Hazard Statements:**

- Flammable liquid and vapor.[5]
- May be fatal if swallowed and enters airways.[5]
- Harmful if inhaled.[5]

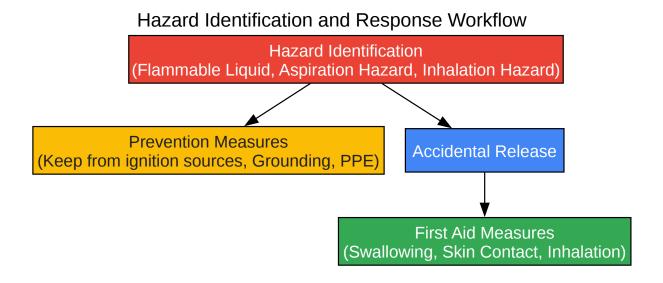
## **Precautionary Statements:**

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5]
- Keep container tightly closed.[5]
- Ground/bond container and receiving equipment.[5]
- Wear protective gloves, eye protection, and face protection.[5]



- If swallowed, immediately call a poison center or doctor. Do NOT induce vomiting.[5]
- If on skin (or hair), take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- If inhaled, remove person to fresh air and keep comfortable for breathing.[5]
- Store in a well-ventilated place. Keep cool.[5]

The logical flow for hazard identification and response is illustrated in the following diagram.



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Hazard Identification and Response Workflow

#### **Experimental Protocols**

Detailed experimental protocols for the toxicological data of **2,2-Dimethylheptane** are not readily available in the public domain. The provided safety data sheets often state "no data available" for acute toxicity metrics like LD50 and LC50. The physical and chemical properties are determined through standard experimental techniques as described below.

#### **Determination of Boiling Point (General Protocol)**



The boiling point is typically determined using a distillation method. A sample of the substance is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid at atmospheric pressure is recorded as the boiling point.

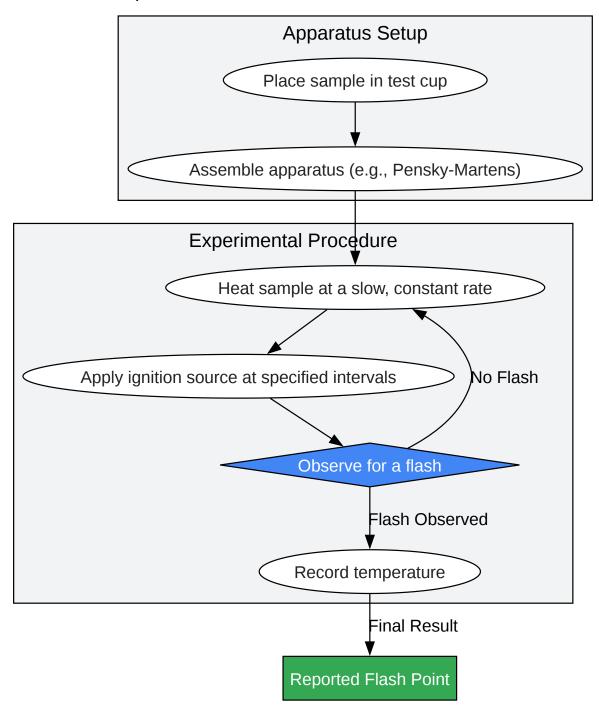
## **Determination of Flash Point (General Protocol)**

The flash point is commonly determined using a closed-cup tester (e.g., Pensky-Martens or Cleveland open-cup). The substance is heated at a slow, constant rate, and a small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors above the liquid ignite.

The experimental workflow for a generic flash point determination is outlined in the diagram below.



#### General Experimental Workflow for Flash Point Determination



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General Experimental Workflow for Flash Point Determination



# **Toxicological Information**

There is limited specific toxicological data available for **2,2-Dimethylheptane**. The primary health hazards are related to its physical properties and general effects of hydrocarbons.

Toxicity Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	May cause skin irritation
Serious Eye Damage/Irritation	May cause eye irritation
Respiratory or Skin Sensitization	Not expected to be a sensitizer
Germ Cell Mutagenicity	No data available
Carcinogenicity	Not classified as a carcinogen
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause drowsiness or dizziness
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	May be fatal if swallowed and enters airways[5]

# Handling, Storage, and Disposal

Proper handling and storage are crucial to ensure safety when working with **2,2- Dimethylheptane**.

#### **Handling:**

- Use in a well-ventilated area.[5]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5]
- Keep away from heat, sparks, and open flames.[5]



- Use non-sparking tools and explosion-proof equipment.[5]
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Avoid breathing vapors.[5]

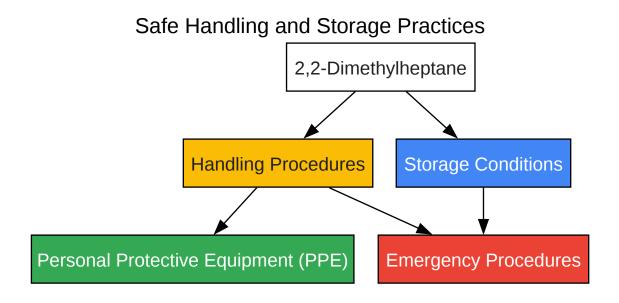
#### Storage:

- Store in a cool, dry, well-ventilated place away from incompatible materials.[5]
- Keep containers tightly closed.[5]
- Store in a flammable liquids storage area.

#### **Disposal:**

 Dispose of contents and container in accordance with local, regional, national, and international regulations.[5]

The logical relationship between safe handling, storage, and personal protection is depicted in the diagram below.



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Safe Handling and Storage Practices



#### **First-Aid Measures**

In case of exposure, follow these first-aid measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[2]
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

## **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Vapors may form explosive mixtures with air.[5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
  [2]

#### **Accidental Release Measures**

- Personal Precautions: Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
  Remove all sources of ignition.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleaning: Collect and arrange for disposal. Use spark-proof tools and explosion-proof equipment.[2]

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